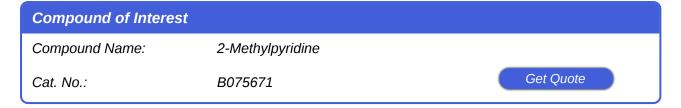


A Comprehensive Guide to the Safe Laboratory Handling of 2-Methylpyridine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the essential safety protocols and handling procedures for **2-Methylpyridine** (also known as 2-picoline) in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and the integrity of research outcomes.

Hazard Identification and Classification

2-Methylpyridine is a flammable liquid and vapor that is harmful if swallowed, in contact with skin, or if inhaled.[1] It can cause serious eye irritation and may cause respiratory irritation.[1] It is crucial to understand its hazard classification to implement appropriate safety measures.

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[1]
- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Physicochemical Properties



A thorough understanding of the physical and chemical properties of **2-Methylpyridine** is fundamental to its safe handling.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ N	[2]
Molecular Weight	93.13 g/mol	[3]
Appearance	Colorless liquid	[2][4]
Odor	Strong, unpleasant, characteristic odor	[4][5]
Boiling Point	128-129 °C	[3][5]
Melting Point	-70 °C	[3][5]
Flash Point	26 °C (closed cup)	[5]
Autoignition Temperature	537 °C / 998.6 °F	[6]
Density	0.943 g/mL at 25 °C	[3]
Vapor Density	3.2 (vs air)	[3][5]
Vapor Pressure	10 mmHg (24.4 °C)	[3]
Solubility	Soluble in water, alcohol, and ether	[2][3]
Explosion Limits	Lower: 1.4%, Upper: 8.6%	[6]

Safe Handling and Storage Protocols Engineering Controls

- Ventilation: All work with **2-Methylpyridine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7] Local exhaust ventilation should be used to control the release of vapors at the source.
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition of flammable vapors.[1][8]



 Static Discharge Prevention: Implement proper grounding and bonding procedures for containers and receiving equipment to avoid static electricity buildup.[1][8]

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when handling **2-Methylpyridine**.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.[5]
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber) and a fully-buttoned lab coat. Nitrile gloves are not recommended.[7]
Respiratory Protection	If ventilation is inadequate or for high- concentration exposures, a NIOSH/MSHA- approved respirator with an appropriate cartridge is necessary.[9]

Handling Procedures

- Avoid breathing vapors or mists.[1]
- Do not get in eyes, on skin, or on clothing.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[1]
- Use only non-sparking tools.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in areas where 2-Methylpyridine is handled.[1]

Storage Requirements

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[1][9]
- The storage area should be fireproof.[4][5]



Store away from incompatible materials such as strong oxidizers and acids.[5][7]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If the person feels unwell, call a poison center or doctor.[1]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water or shower. Call a poison center or doctor immediately.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1][5]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide.[1] Water spray can be used to cool containers.
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[1]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[6] Burning produces toxic fumes, including nitrogen oxides.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[10]

Accidental Release Measures



- Small Spills: For small spills that can be cleaned up in under 10 minutes by trained personnel, absorb the spill with inert material (e.g., sand, diatomaceous earth) and place it in a suitable, sealed container for disposal.[1][7]
- Large Spills: For large spills, immediately evacuate the area and secure all ignition sources.

 Contact emergency services and the environmental health and safety department.[7]

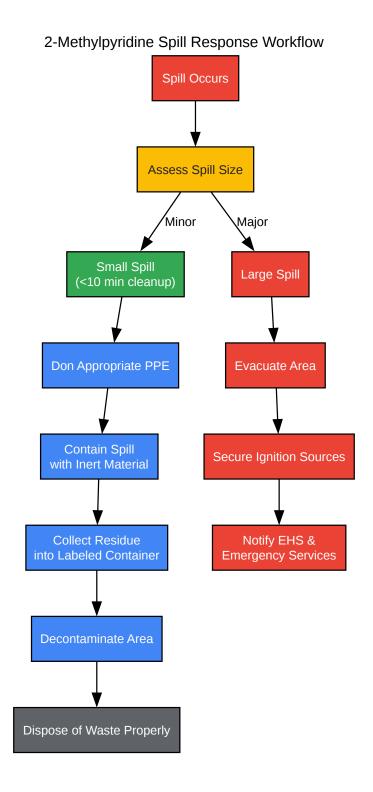
Waste Disposal

Dispose of **2-Methylpyridine** and its containers in accordance with local, regional, and national regulations for hazardous waste.[8] Do not allow the chemical to enter drains or waterways.[8] Waste should be collected in properly labeled, sealed, and compatible containers.[7]

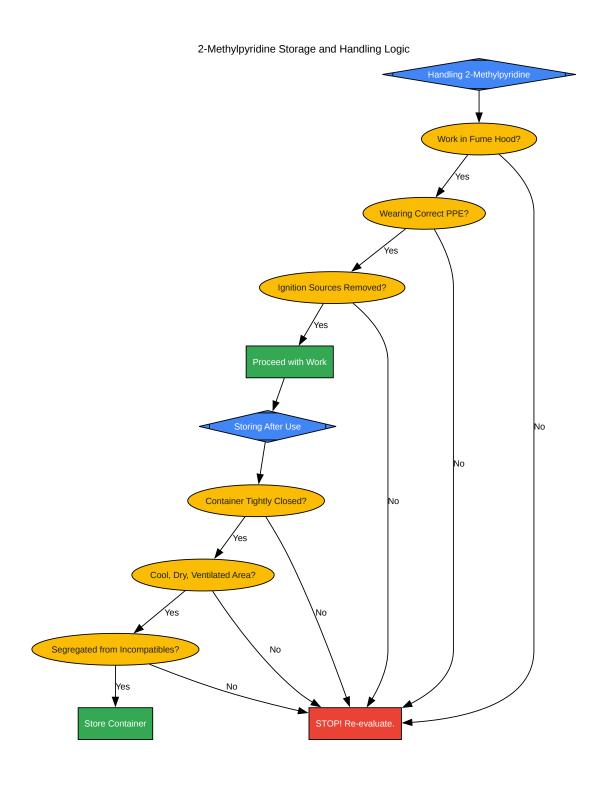
Visual Safety Workflows

The following diagrams illustrate key safety and handling workflows for **2-Methylpyridine**.









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